

Personal protective equipment for handling 4-Bromo-3-chloropyridine

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Compound of Interest

Compound Name: 4-Bromo-3-chloropyridine

Cat. No.: B1272051

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Essential Safety and Handling Guide for 4-Bromo-3-chloropyridine

For researchers, scientists, and professionals in drug development, the safe handling of chemical reagents is paramount. This guide provides essential, immediate safety and logistical information for handling **4-Bromo-3-chloropyridine**, including operational and disposal plans.

Chemical Identifier:

Compound Name	4-Bromo-3-chloropyridine
CAS Number	73583-41-2[1][2]
Molecular Formula	C ₅ H ₃ BrClN[1][2]
Molecular Weight	192.44[1][2]

Hazard Identification and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **4-Bromo-3-chloropyridine** is not readily available, data from analogous compounds like 4-Bromopyridine Hydrobromide and general knowledge of halogenated pyridines indicate that it should be handled as a hazardous

substance.[3][4][5] It is likely to be toxic if swallowed, in contact with skin, or if inhaled.[3] The following PPE is mandatory.

Recommended Personal Protective Equipment (PPE):

PPE Type	Specification
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields or a face shield.[5][6][7]
Skin Protection	Chemical-resistant gloves (nitrile rubber is recommended) and a flame-retardant lab coat. [4][5][8][9] Ensure gloves have long cuffs to cover the wrist and forearm.[10]
Respiratory Protection	Use only in a well-ventilated area, preferably within a certified chemical fume hood.[4][8][11] If inhalation risk is high or ventilation is inadequate, use a certified respirator.[5][6]
Footwear	Closed-toe shoes are required.[11]

Safe Handling and Storage

Proper handling and storage procedures are critical to minimize exposure and ensure laboratory safety.

Operational Plan:

- Ventilation: Always handle **4-Bromo-3-chloropyridine** in a well-ventilated area, such as a chemical fume hood, to minimize inhalation of fumes.[4][8]
- Avoid Contact: Prevent contact with skin, eyes, and clothing.[3] Do not eat, drink, or smoke in the handling area.[12]
- Personal Hygiene: Wash hands and face thoroughly after handling.[3][13]
- Spill Preparedness: Keep a spill kit readily available. In case of a spill, soak up with inert absorbent material (e.g., sand, silica gel) and collect for disposal.[14]

Storage Plan:

Storage Condition	Requirement
Container	Keep the container tightly closed in a dry and well-ventilated place.[3][13][14]
Temperature	Store in a cool place, away from heat, sparks, and open flames.[4][14] Storing in a refrigerator may be recommended.[3]
Incompatible Materials	Store away from strong oxidizing agents and strong acids.[13][14]
Labeling	Ensure all containers are clearly labeled with the full chemical name and hazard pictograms.[4][5]

Disposal Plan

The disposal of **4-Bromo-3-chloropyridine** and any contaminated materials must be treated as hazardous waste in compliance with local, state, and federal regulations.[5]

Disposal Protocol:

- **Waste Segregation:** Collect all waste containing **4-Bromo-3-chloropyridine**, including contaminated labware and spill cleanup materials, in a designated, leak-proof, and chemically compatible container.[5][11] Keep it separate from other incompatible waste streams.[5]
- **Labeling:** Clearly label the waste container as "Hazardous Waste" with the full chemical name.[5]
- **Storage of Waste:** Store the sealed waste container in a designated satellite accumulation area that is cool, dry, and well-ventilated, away from ignition sources.[5]
- **Arranging Disposal:** Contact your institution's environmental health and safety office for hazardous waste pickup and disposal.[11] Never dispose of this chemical down the drain or in regular trash.[5]

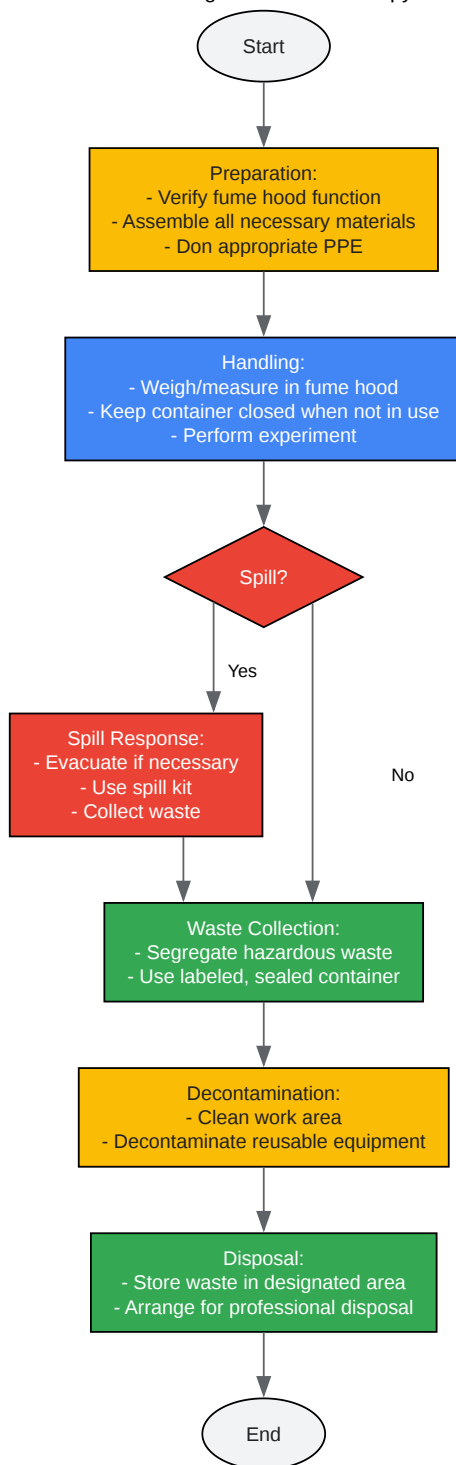
Emergency Procedures

First-Aid Measures:

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air and keep them comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.[3][13]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water.[3][8][13] If skin irritation occurs, seek medical advice.[13]
Eye Contact	Rinse cautiously with water for at least 15 minutes.[8][13] Remove contact lenses if present and easy to do. Continue rinsing.[13] If eye irritation persists, get medical advice/attention.[6][13]
Ingestion	Immediately call a POISON CENTER or doctor. Rinse mouth.[3][13]

Workflow for Handling **4-Bromo-3-chloropyridine**

Workflow for Handling 4-Bromo-3-chloropyridine

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